

Personal protective equipment for handling Tribenzylsilane

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Compound of Interest

Compound Name: Tribenzylsilane

Cat. No.: B167443

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Essential Safety and Handling Guide for Tribenzylsilane

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the use of **Tribenzylsilane**, including personal protective equipment (PPE) recommendations, procedural guidance, and disposal plans to ensure a secure laboratory environment.

Hazard Identification and Classification

Tribenzylsilane is classified as an irritant.^[1] It is crucial to understand its potential hazards to implement appropriate safety measures.

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Signal Word: Warning^{[1][2]}

Pictogram:[[1](#)]

- Irritant (exclamation mark)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tribenzylsilane** is provided in the table below.

Property	Value
CAS Number	1747-92-8
Molecular Formula	C ₂₁ H ₂₂ Si
Molecular Weight	302.49 g/mol
Appearance	Off-white to white powder/crystals
Melting Point	88 - 92 °C
Purity	≥ 97%

Personal Protective Equipment (PPE)

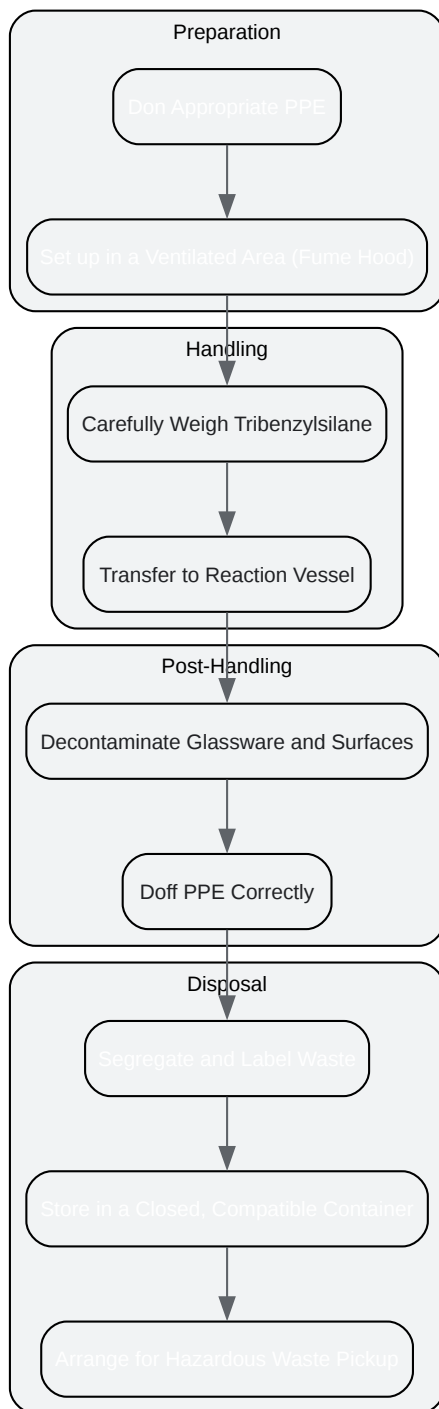
The following personal protective equipment is mandatory when handling **Tribenzylsilane** to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles or a face shield. [1][3]
Hand Protection	Wear suitable chemical-resistant gloves (e.g., nitrile rubber).[1][4]
Body Protection	Wear a lab coat or other protective clothing to prevent skin contact.[1][5]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood.[1][5] If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **Tribenzylsilane** from preparation to disposal.

Safe Handling Workflow for Tribenzylsilane

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